

Purpurin 18: A Technical Guide to its Natural Sources and Isolation

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Compound of Interest

Compound Name: *Purpurin 18*
CAS No.: *1005291-44-0*
Cat. No.: *B10824629*

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Introduction

Purpurin 18, a chlorophyll-derived photosensitive chlorin, is a molecule of significant interest in biomedical research, particularly in the field of photodynamic therapy (PDT) for cancer treatment. Its potent photosensitizing properties, coupled with its natural origin, make it an economically viable and promising candidate for the development of novel anticancer drugs. This technical guide provides an in-depth overview of the natural sources of **Purpurin 18** and detailed methodologies for its isolation and purification.

It is critical to distinguish **Purpurin 18** from purpurin, an anthraquinone dye (1,2,4-trihydroxyanthraquinone) found in the roots of the madder plant (*Rubia tinctorum*).^{[1][2][3]} These are structurally and functionally distinct compounds. This guide focuses exclusively on **Purpurin 18**, the chlorophyll derivative.

Natural Sources of Purpurin 18

Purpurin 18 is a degradation product of chlorophyll and can be isolated from a wide variety of green plants, algae, and cyanobacteria. Its abundance in these sources makes it an accessible starting material for research and development. Some of the most commonly cited natural sources include:

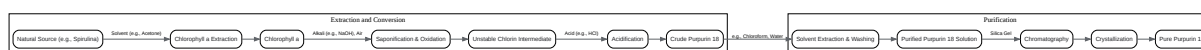
- **Cyanobacteria:** *Spirulina maxima* and *Spirulina platensis* are particularly noteworthy sources due to their high chlorophyll a content and the relative ease of their large-scale cultivation.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Green Algae (Seaweed):** Various species of green seaweed are rich in chlorophyll and serve as a viable source for **Purpurin 18** isolation.[\[4\]](#)
- **Spinach:** The leaves of spinach (*Spinacia oleracea*) are a readily available and commonly used source for the laboratory-scale isolation of chlorophyll derivatives, including **Purpurin 18**.[\[4\]](#)
- **Other Green Plants:** In principle, any green plant can be a source of chlorophyll a, the precursor to **Purpurin 18**.

Isolation and Purification of Purpurin 18

The isolation of **Purpurin 18** is typically a multi-step process that begins with the extraction of its precursor, chlorophyll a, from a natural source. The chlorophyll a is then chemically converted to **Purpurin 18**. The following sections detail a general experimental protocol, with specific data presented in tabular format.

General Experimental Workflow

The overall workflow for the isolation of **Purpurin 18** from a natural source like *Spirulina* can be summarized as follows:



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Caption: General workflow for the isolation and purification of **Purpurin 18**.

Detailed Experimental Protocol: Isolation from *Spirulina maxima*

This protocol is a composite of methodologies described in the scientific literature.^{[5][6][7]}

1. Extraction of Chlorophyll a:

- Starting Material: Dried *Spirulina maxima* powder.
- Procedure:
 - Suspend the dried *Spirulina* powder in acetone (e.g., 20 volumes relative to the weight of the powder).
 - Stir the suspension at room temperature for several hours to extract the chlorophyll.
 - Filter the mixture to remove the solid biomass.
 - The resulting filtrate is a crude acetone extract of chlorophyll a.

2. Conversion of Chlorophyll a to **Purpurin 18**:

- Reagents: 6 M Sodium Hydroxide (NaOH) solution, concentrated Hydrochloric Acid (HCl).
- Procedure:
 - To the crude chlorophyll a extract, add a 6 M aqueous solution of NaOH (e.g., 4 volumes relative to the weight of the initial powder).^[6]
 - Bubble air through the reaction mixture at room temperature for approximately 3 hours.^[6] This step facilitates the oxidative cleavage to form an unstable chlorin intermediate.^[7]
 - After the oxidation is complete, carefully acidify the reaction mixture with concentrated HCl to a pH below 1.5.^[7] This converts the unstable intermediate to **Purpurin 18**.

3. Purification of **Purpurin 18**:

- Reagents: Hexane, Chloroform, 10% aqueous NaOH, water, anhydrous sodium sulfate.
- Procedure:
 - Defatting: Extract the acidic solution with a nonpolar solvent such as hexane multiple times to remove lipids and other nonpolar impurities.^[7]

- Neutralization and Extraction: Neutralize the aqueous layer to a pH of approximately 3 with a 10% NaOH solution.[\[7\]](#)
- Extract the **Purpurin 18** from the neutralized aqueous solution with chloroform multiple times.[\[7\]](#)
- Washing and Drying: Combine the chloroform extracts and wash them with water until the pH of the aqueous layer is neutral (pH 5-6).[\[7\]](#) Dry the chloroform extract over anhydrous sodium sulfate.
- Concentration: Evaporate the chloroform under reduced pressure to obtain crude **Purpurin 18**.
- Chromatographic Purification: For higher purity, the crude product can be further purified by column chromatography on silica gel.[\[7\]](#)
- Crystallization: The final purified **Purpurin 18** can be obtained by crystallization.[\[7\]](#)

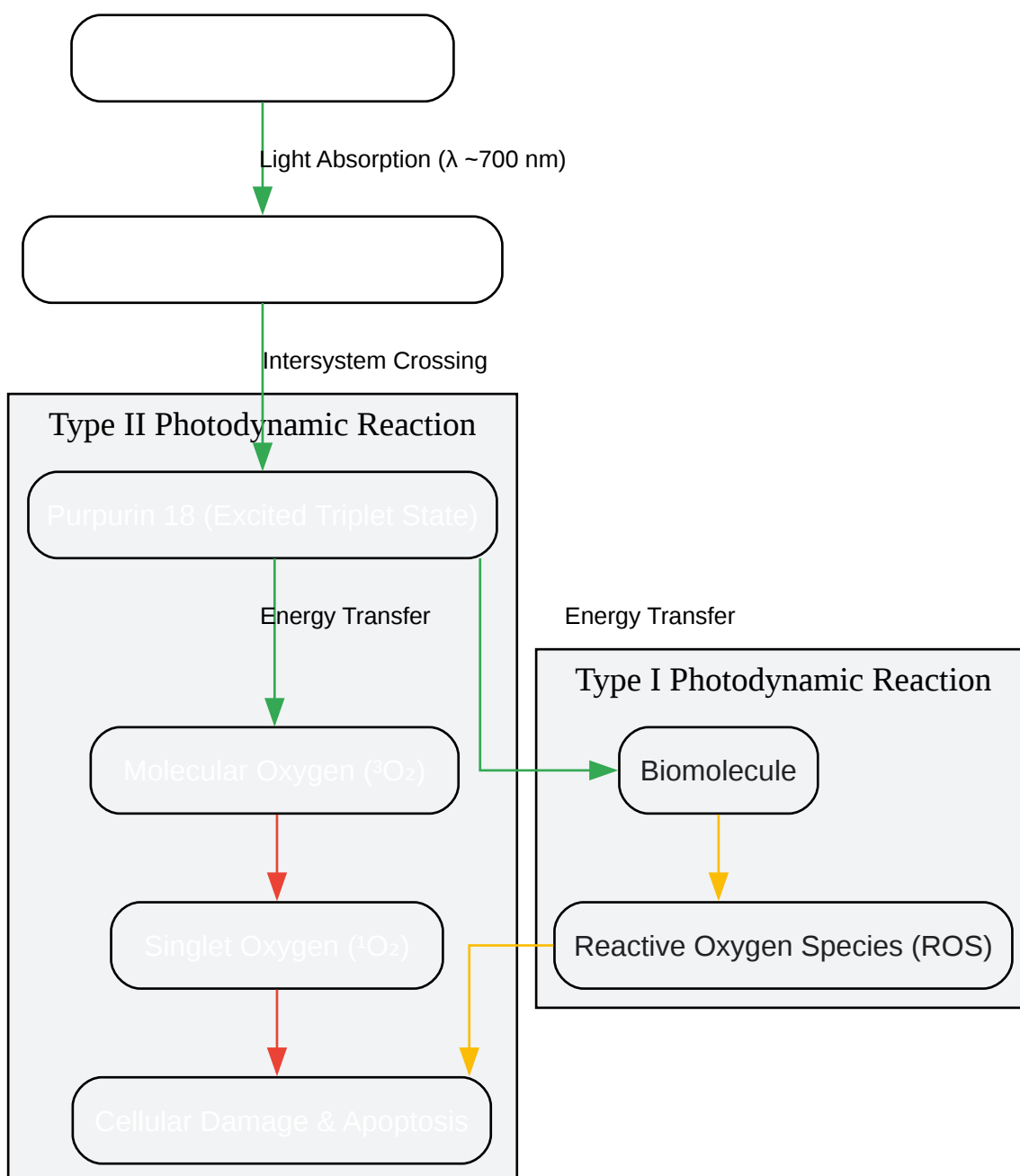
Quantitative Data on Purpurin 18 Isolation

The yield of **Purpurin 18** can vary depending on the starting material and the specific reaction conditions used. The following table summarizes some reported yields.

Starting Material	Intermediate	Product	Yield	Purity	Reference
Pheophytin a	-	Purpurin 18	16-18%	Not specified	[7]
Pheophytin a	-	Purpurin 18	24%	Not specified	[7]
Spirulina maxima	Crude Chlorophyll a extract	Purpurin 18	0.6% (from 5g powder)	Not specified	[6]
Methyl pheophorbide a	-	Purpurin 18	57%	Not specified	[6]
Aconite lipid concentrate	-	Purpurin 18 methyl ester	220 mg from 10g	Not specified	[6]
Spirulina powder (1200 kg)	Chlorophyll a (10.5 kg)	Purpurin 18	3.9 kg	>97%	[8]

Mechanism of Action in Photodynamic Therapy

Purpurin 18's primary application is as a photosensitizer in PDT.[9] Upon activation by light of a specific wavelength, it can induce cell death in cancerous tissues. This process involves the generation of reactive oxygen species (ROS).



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Caption: Simplified mechanism of **Purpurin 18** in photodynamic therapy.

Conclusion

Purpurin 18 is a valuable natural product with significant potential in the development of new cancer therapies. Its ready availability from natural sources like Spirulina and established, scalable isolation protocols make it an attractive molecule for further research and clinical development.[4][6][8] The methodologies outlined in this guide provide a framework for its consistent and efficient isolation, paving the way for its broader application in the scientific and medical communities.

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References

- 1. 1,2,4-Trihydroxyanthraquinone - Wikipedia [en.wikipedia.org]
- 2. Therapeutic potential of purpurin, a natural anthraquinone dye, in neuroprotection and neurological disorders - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. ijabbr.com [ijabbr.com]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. RU2054944C1 - Method of purpurin-18 preparing - Google Patents [patents.google.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Purpurin 18: A natural anthraquinone with special pharmacological activities - Cfm Oskar Tropitzsch GmbH [cfmot.de]
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